

Application Note: High-Rate Calorimetry using Cerium Fluoride (CeF₃) [1][2]

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Compound of Interest

Compound Name: Cerium(III) fluoride xhydrate

Cat. No.: B13783719

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Executive Summary

This Application Note details the qualification, characterization, and integration of Cerium Fluoride (CeF₃)

) crystals for electromagnetic calorimetry in high-energy physics (HEP). While Lead Tungstate (PbWO₄)

) became the standard for the LHC's CMS experiment due to extreme compactness, CeF₃

remains a critical material for future high-luminosity colliders (e.g., FCC-hh, HL-LHC upgrades) and medical imaging (PET). Its intrinsic advantages—high density (

), fast decay time (

), and superior light yield compared to PWO—make it ideal for environments requiring high event rate capabilities and radiation hardness.

This guide provides a self-validating protocol for researchers to characterize crystal quality, assess radiation hardness, and integrate the material with UV-sensitive photodetectors.

Material Physics & Suitability Analysis[3]

The Case for CeF

Unlike doped scintillators (e.g., LSO:Ce), CeF

is a self-activated scintillator.[1] The scintillation mechanism arises from the intrinsic

transition of the Cerium ion (

), which is a lattice constituent.[2] This results in excellent stoichiometric uniformity but introduces a small Stokes shift, making the material susceptible to self-absorption if crystal quality is poor.

Comparative Properties

The following table contrasts CeF

with standard HEP scintillators. Note the "Figure of Merit" for high-rate counting, where CeF excels due to its fast decay and reasonable light yield.

Property	CeF (Cerium Fluoride)	PbWO (Lead Tungstate)	BGO (Bismuth Germanate)
Density (g/cm ³)	6.16	8.28	7.13
Radiation Length (cm)	1.68	0.89	1.12
Molière Radius (cm)	2.6	2.2	2.3
Decay Time (ns)	5 (fast), 30 (slow)	10	300
Peak Emission (nm)	300, 340	420	480
Light Yield (ph/MeV)	~2000 - 4500	~100	~8200
Hygroscopic?	No	No	No

Table 1: Comparative analysis of inorganic scintillators. Data synthesized from Crystal Clear Collaboration reports [1] and Anderson et al. [2].

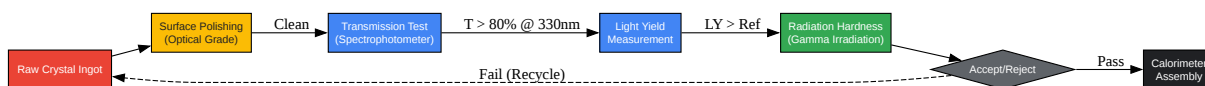
Protocol: Optical Quality Assurance (OQA)

The performance of a CeF

calorimeter is dominated by the crystal's transparency near its emission edge (300 nm). Impurities cause absorption bands that degrade the light yield and radiation hardness.

Workflow Diagram

The following Graphviz diagram outlines the critical path for qualifying raw crystal ingots before detector assembly.



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Figure 1: Optical Quality Assurance (OQA) workflow for CeF

crystals. This linear process ensures defective crystals are rejected before costly irradiation tests.

Transmittance Measurement Protocol

Objective: Verify optical transparency at the emission peak (300-340 nm) and check for absorption bands caused by impurities (e.g., Pb, Ba).

- Preparation: Polish two opposing faces of the crystal to flatness. Clean with high-purity ethanol.
- Setup: Use a dual-beam UV-VIS spectrophotometer (e.g., PerkinElmer Lambda series).
- Measurement:

- Scan range: 200 nm to 800 nm.
- Critical Checkpoint: The Transverse Transmission () at 330 nm should exceed 80% for a 2 cm path length.
- Note: A sharp cutoff below 290 nm is intrinsic. Absorption bands between 300-350 nm indicate contamination and will result in signal loss due to self-absorption [3].

Protocol: Radiation Hardness Assurance

In HEP experiments (like HL-LHC), crystals face ionizing radiation doses exceeding 100 kGy. CeF

is radiation hard but suffers from Induced Absorption (formation of color centers).

The "Damage Parameter" ()

We quantify damage not by light yield loss directly, but by the induced absorption coefficient ():

Where:

- = Crystal length (m)
- = Initial transmission
- = Transmission after irradiation

Irradiation Test Steps

- Baseline: Measure

(as per Section 2.2).

- Irradiation: Expose crystal to a

Co gamma source.

- Standard Dose: 100 Gy (low level check) and 10 kGy (saturation check).

- Dose Rate: ~1-5 Gy/min (typical for accelerated aging).
- Post-Irradiation Scan: Measure immediately (< 1 hour) to capture transient defects, and again after 24 hours to assess permanent damage.
- Validation Criteria:
 - at 340 nm must be
 - for acceptable calorimeter performance [1].

Detector Integration & Readout

Because CeF

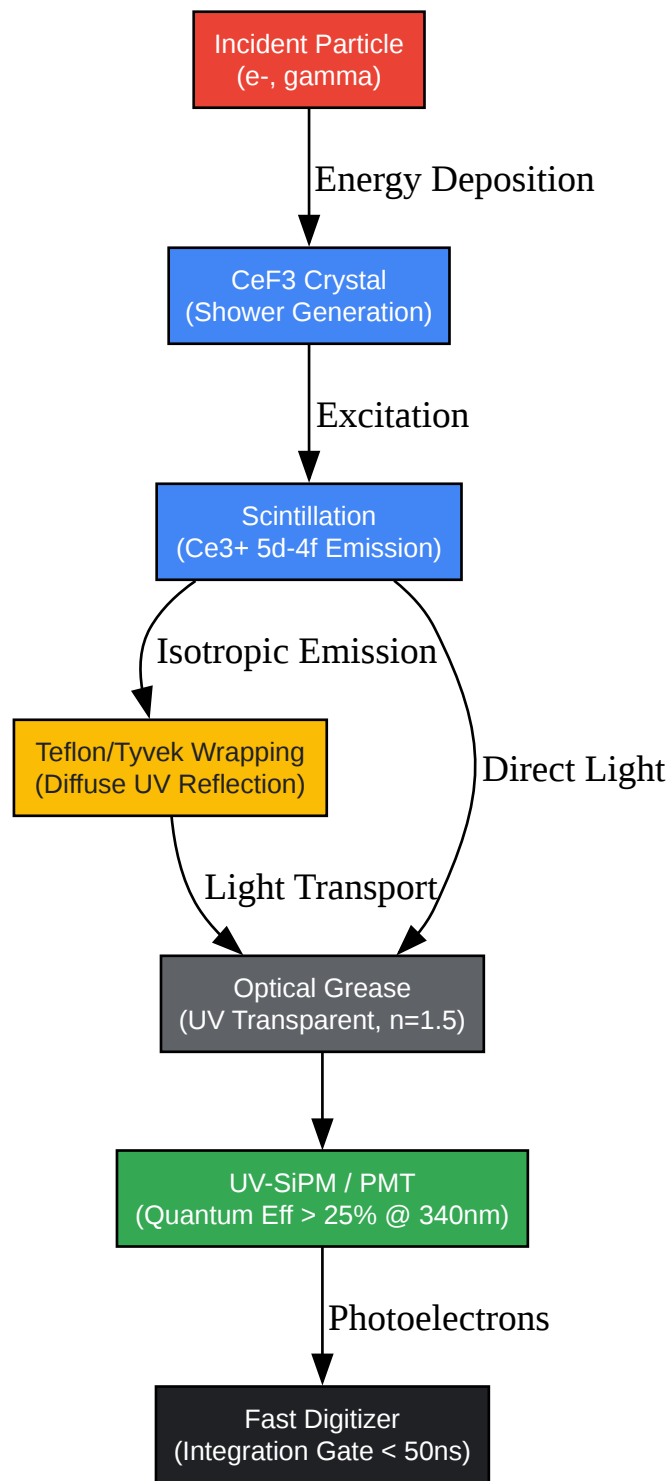
emits in the UV (300-340 nm), standard readout chains optimized for green light (like PWO/BGO) are inefficient.

Photodetector Selection

- PMTs: Must have Quartz windows (borosilicate absorbs UV) and Bialkali photocathodes.
- SiPMs (MPPCs): Preferred for magnetic field environments.
 - Requirement: High Fill Factor (HFF) and UV-enhanced silicone resin window. Standard epoxy windows will yellow and absorb the signal over time.

Signal Chain Diagram

The following diagram illustrates the energy transfer and readout logic.



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Figure 2: Signal transduction pathway. Note the critical role of UV-transparent coupling and wrapping materials.

Wrapping Protocol

To maximize light collection uniformity:

- Material: Use Tyvek (flash-spun high-density polyethylene) or Teflon (PTFE) tape.
 - Why: These materials have diffuse reflectivity >95% in the UV band. Aluminum foil is poor for UV reflection.
- Application: Wrap the crystal loosely (air gap) rather than gluing the reflector. The air gap preserves Total Internal Reflection (TIR) for glancing angles, while the Tyvek catches escaping photons.

References

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- Anderson, D. F., et al. (1990). Properties of the high-density scintillator cerium fluoride. Nuclear Instruments and Methods in Physics Research Section A, 290(2-3), 385-389. [\[Link\]](#)
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Sources

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- [2. Energy Structure and Luminescence of CeF₃ Crystals - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

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